

Essential Safety and Operational Guide for Handling Methacholine Iodide

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Compound of Interest

Compound Name: Methacholine iodide

Cat. No.: B1623020

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Disclaimer: This document provides essential safety and logistical information for handling **Methacholine iodide** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals. This guidance is based on the safety data of analogous compounds, as a specific Safety Data Sheet (SDS) for **Methacholine iodide** is not publicly available. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and adhere to all local, regional, and national regulations.

Immediate Safety and Handling Protocol

Methacholine iodide should be handled with care, treating it as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

1. Personal Protective Equipment (PPE):

Proper PPE is the first line of defense against exposure. The following should be worn at all times when handling **Methacholine iodide**:

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn in conjunction with goggles when there is a risk of splashing.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required. It is good practice to double-glove.[\[2\]](#)[\[4\]](#)

- **Body Protection:** A lab coat is essential. For procedures with a higher risk of contamination, chemical-resistant overalls or an apron should be used.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator is necessary.

2. Safe Handling and Storage:

- **Handling:** Avoid creating dust when handling the solid powder. Use in a well-ventilated area and keep containers tightly closed when not in use. Do not eat, drink, or smoke in the handling area.
- **Storage:** Store **Methacholine iodide** in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents. The container should be clearly labeled.

Quantitative Data from Analogous Compounds

The following table summarizes key data from the Safety Data Sheets of similar compounds and should be considered indicative of the properties of **Methacholine iodide**.

Property	Choline iodide	Reference
Molecular Formula	C5H14INO	
Molecular Weight	231.08 g/mol	
Appearance	White powder solid	
Melting Point	263.00 - 264.00 °C	

Emergency Procedures

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.

- **Skin Contact:** Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Get medical attention if irritation develops or persists.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention immediately.
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek immediate medical attention.

Spill Response:

In the event of a spill, ensure the area is well-ventilated and restrict access.

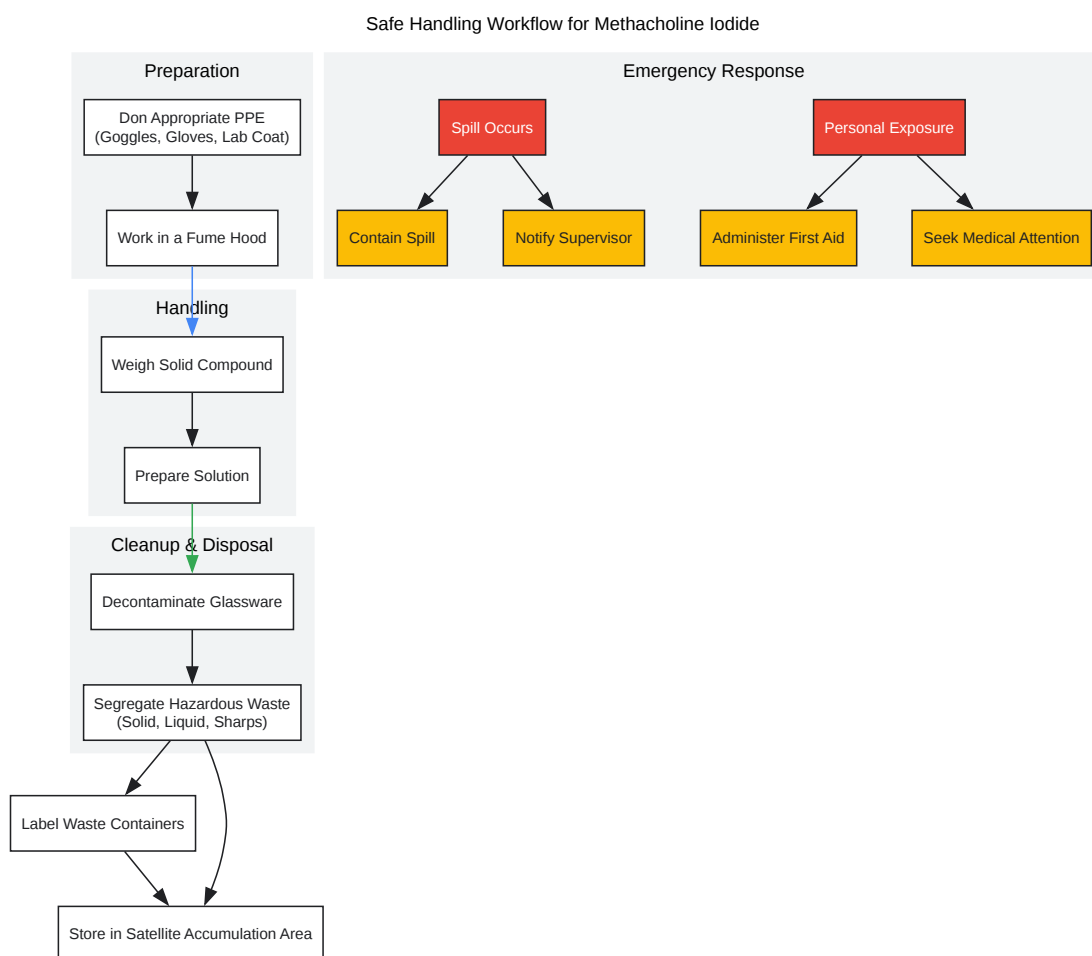
- **Containment:** Cover the spill with an inert absorbent material such as vermiculite, sand, or earth.
- **Cleanup:** Carefully sweep or scoop up the absorbed material into a suitable, labeled container for hazardous waste disposal. Avoid generating dust.
- **Decontamination:** Clean the spill area thoroughly with soap and water. All cleaning materials should be disposed of as hazardous waste.

Disposal Plan

All waste containing **Methacholine iodide** must be treated as hazardous waste.

- **Solid Waste:** Collect unused or expired **Methacholine iodide** powder in a clearly labeled, sealed container designated for hazardous chemical waste.
- **Contaminated Materials:** Any items that have come into direct contact with **Methacholine iodide**, such as gloves, weighing paper, and paper towels, should be collected in a separate, clearly labeled hazardous waste container.
- **Aqueous Waste:** Aqueous solutions containing **Methacholine iodide** should be collected in a labeled, leak-proof container for hazardous aqueous waste. Do not dispose of down the drain. For iodide-containing solutions, neutralization with a sodium thiosulfate solution to convert reactive iodine to non-hazardous iodide ions may be a required pretreatment before disposal; consult your EHS department for specific procedures.

Safe Handling Workflow



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